Application Notes and Protocols for Mechanical Testing of BPU-11 Elastomers

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Compound of Interest

Compound Name: *BPU-11*

Cat. No.: *B15615318*

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These application notes provide a comprehensive overview of the mechanical properties and testing protocols for **BPU-11**, a bio-based polyurethane elastomer. The information is intended to guide researchers in evaluating the suitability of **BPU-11** for various applications, particularly in the biomedical field, such as for artificial ligaments.[1]

Summary of Mechanical Properties

The **BPU-11** elastomer exhibits a unique combination of high strength and toughness. Its mechanical behavior is characterized by a balance of rigid and flexible segments within its supramolecular network.[2] The following tables summarize the key quantitative data obtained from mechanical testing of **BPU-11** elastomers.

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Property	Value	Units
Tensile Strength	~50	MPa
Elongation at Break	~1800	%
Young's Modulus	~5.5	MPa
Toughness	~230	MJ/m^3
Fracture Energy	~130	kJ/m^2

Table 1: Summary of Tensile Properties of BPU-11 Elastomer.

Test Condition	Property	Value	Units
5000 cycles at 50% strain	Force Remaining	>90	%
5000 cycles at 50% strain	Deformation Rate	<5	%

Table 2: Fatigue Test Performance of 3D Printed BPU-11 Ligaments.[1]

Experimental Protocols

Detailed methodologies for the key mechanical tests performed on **BPU-11** elastomers are provided below. These protocols are based on the available literature and standard practices for elastomer testing.

Tensile Testing

Objective: To determine the tensile strength, Young's modulus, and elongation at break of **BPU-11** elastomers. This test is crucial for understanding the material's fundamental mechanical properties under tension.

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Protocol:

- Specimen Preparation:
  - Prepare dumbbell-shaped specimens from cast **BPU-11** elastomer sheets.
  - Ensure the specimens are free of nicks, cuts, or other surface flaws that could act as stress concentrators.
  - Measure the initial cross-sectional area of the gauge section of each specimen.
- Equipment:
  - A universal testing machine (UTM) equipped with a suitable load cell.
  - Extensometer for accurate strain measurement.
  - Gripping fixtures appropriate for elastomeric materials to prevent slippage.
- Procedure:
  - Mount the specimen securely in the grips of the UTM, ensuring it is aligned with the direction of pull.
  - Attach the extensometer to the gauge section of the specimen.
  - Apply a tensile load at a constant rate of displacement until the specimen fractures. A typical strain rate for elastomers is on the order of 500 mm/min.
  - Record the load and displacement data throughout the test.
- Data Analysis:
  - Calculate the engineering stress by dividing the applied load by the original cross-sectional area.
  - Calculate the engineering strain by dividing the change in gauge length by the original gauge length.

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- Plot the stress-strain curve.[2]
- Determine the tensile strength (the maximum stress reached), Young's modulus (the initial slope of the stress-strain curve), and elongation at break (the strain at fracture).

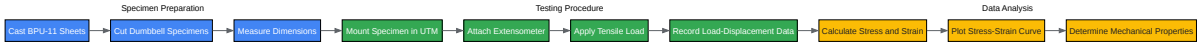

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*Fig. 1: Workflow for Tensile Testing of **BPU-11** Elastomers.*

Cyclic Loading-Unloading (Hysteresis) Testing

Objective: To evaluate the energy dissipation and recovery behavior of **BPU-11** elastomers under cyclic loading. This is important for applications involving repeated deformation.

Protocol:

- Specimen Preparation:
  - Prepare specimens as described for tensile testing.
- Equipment:
  - A universal testing machine (UTM) with cyclic testing capabilities.
- Procedure:
  - Mount the specimen in the UTM.
  - Subject the specimen to a series of loading and unloading cycles at a defined strain rate.
  - The loading-unloading curves of the **BPU-11** elastomer were tested at different tensile strains.[2]

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- To investigate the self-recovery behavior, cyclic loading-unloading tensile curves were also recorded at different waiting times between cycles.[2]
- Record the load and displacement data for each cycle.

- Data Analysis:
  - Plot the stress-strain curves for the loading and unloading cycles.
  - The area between the loading and unloading curves represents the energy dissipated as heat (hysteresis).
  - Analyze the change in hysteresis and residual strain over multiple cycles to assess the material's elasticity and recovery.

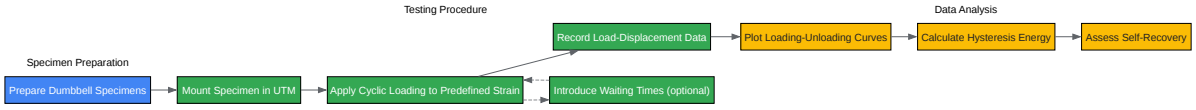

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Fig. 2: Workflow for Cyclic Loading-Unloading Testing.

Fracture Toughness Testing

Objective: To measure the energy required to propagate a crack in the **BPU-11** elastomer, which is a measure of its resistance to fracture.

Protocol:

- Specimen Preparation:

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  - Prepare single-edge-notch specimens of the **BPU-11** elastomer.
  - Introduce a sharp pre-crack of a known length at the edge of the specimen.
- Equipment:
  - A universal testing machine (UTM).
- Procedure:
  - Mount the notched specimen in the UTM.
  - Apply a tensile load at a constant displacement rate until the specimen fractures completely.
  - Record the load and displacement data.
- Data Analysis:
  - Calculate the fracture energy by integrating the area under the load-displacement curve and dividing by the initial ligament area (the cross-sectional area ahead of the crack tip).

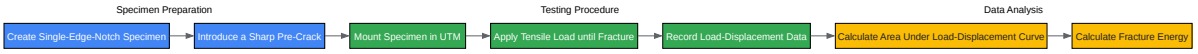

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Fig. 3: Workflow for Fracture Toughness Testing.

Fatigue Testing

Objective: To evaluate the durability of **BPU-11** elastomers under cyclic loading conditions, which is critical for applications like artificial ligaments that experience repetitive stress.[1]

Protocol:

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- Specimen Preparation:
  - For applications such as artificial ligaments, **BPU-11** can be fabricated into specific structures using 3D printing.[1]
  - Prepare the 3D printed ligament models for testing.
- Equipment:
  - A dynamic mechanical analyzer (DMA) or a universal testing machine with fatigue testing capabilities.
- Procedure:
  - Mount the 3D printed ligament specimen.
  - Subject the specimen to a high number of loading-unloading cycles at a specific strain level (e.g., 5000 cycles at 50% strain).[1]
  - Monitor the force required to reach the maximum strain and the permanent deformation of the specimen throughout the test.
- Data Analysis:
  - Calculate the percentage of force remaining after a set number of cycles to assess the material's resistance to mechanical degradation.
  - Measure the deformation rate (permanent set) to quantify the material's dimensional stability under cyclic loading.

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*Fig. 4: Workflow for Fatigue Testing of 3D Printed **BPU-11** Ligaments.*

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References

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